

Personal protective equipment for handling Avanafil-13C-d3

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Compound of Interest

Compound Name: Avanafil-13C-d3

Cat. No.: B10820087

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Essential Safety and Handling Guide for Avanafil-13C-d3


This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Avanafil-13C-d3**. The following procedures for personal protective equipment (PPE), handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Classification

Avanafil-13C-d3 is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it presents the following hazards[1]:

- Skin Irritation (Category 2): Causes skin irritation[1].
- Serious Eye Irritation (Category 2A): Causes serious eye irritation[1].
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation[1].

GHS Pictogram:

-  alt text

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **Avanafil-13C-d3** is provided below. This information is compiled from the substance's safety data sheet.

PPE Category	Specification
Eye Protection	Wear safety glasses with side-shields conforming to an appropriate standard such as EN166 or NIOSH-approved equipment.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface).
Body Protection	Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.
- Use appropriate exhaust ventilation at places where dust may form.
- Ensure a safety shower and eye wash station are readily accessible.

Handling Procedures:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.

- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly before breaks and at the end of the workday.

Storage:

- Keep the container tightly closed.
- Store in accordance with the information listed on the product insert.

Emergency Procedures

In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Measures
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

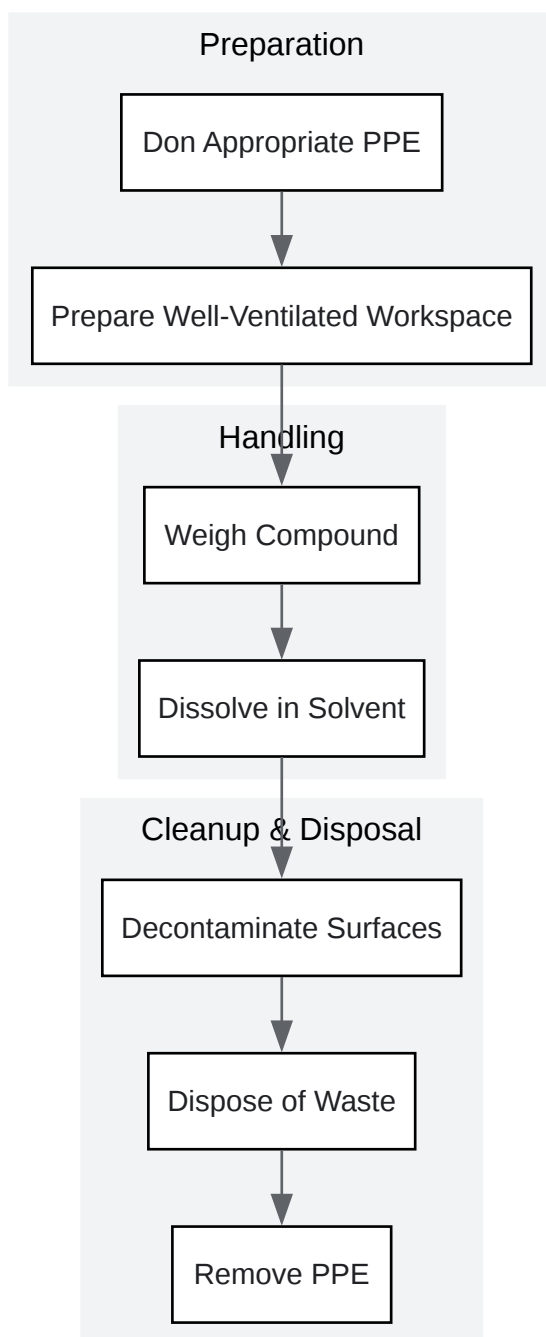
Disposal Plan

- Dispose of this material and its container to hazardous or special waste collection point.
- Do not allow the product to reach the sewage system.
- Disposal must be made according to official regulations.

Visualized Workflows

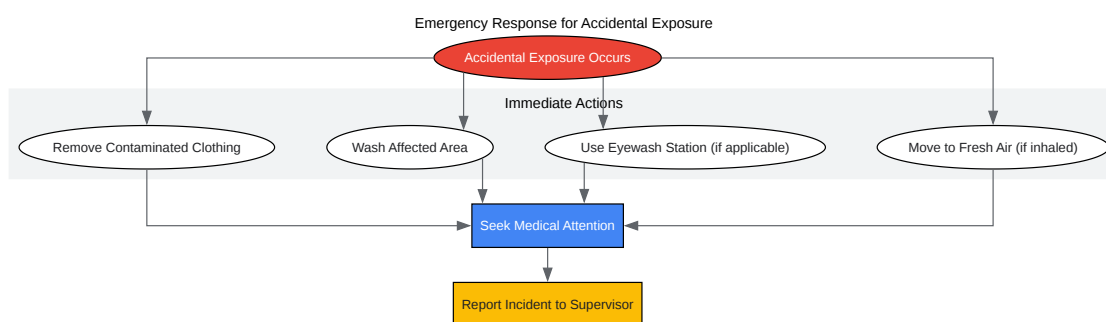
The following diagrams illustrate the key procedural workflows for handling **Avanafil-13C-d3** safely.

Safe Handling Workflow for Avanafil-13C-d3



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Caption: A diagram illustrating the safe handling workflow for **Avanafil-13C-d3**.



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Caption: A diagram of the emergency response procedure for accidental exposure.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]

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